

(2,3-dihydroxy-propyl)-carbamic acid tert-butyl ester IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	tert-Butyl (2,3-dihydroxypropyl)carbamate
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A Technical Guide to tert-Butyl (2,3-dihydroxypropyl)carbamate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **tert-butyl (2,3-dihydroxypropyl)carbamate**, a key intermediate in organic synthesis. The document details its chemical properties, provides an experimental protocol for its synthesis, and illustrates its synthetic pathway.

Chemical Identity and Properties

The compound with the common name (2,3-dihydroxy-propyl)-carbamic acid tert-butyl ester is formally known by its IUPAC name: tert-butyl N-(2,3-dihydroxypropyl)carbamate.^[1] It is often used as a protected form of 3-amino-1,2-propanediol, where the tert-butoxycarbonyl (Boc) group serves as a protecting group for the amine functionality.^[2] This protection strategy is common in multi-step organic syntheses, particularly in the development of pharmaceutical compounds.

Table 1: Physicochemical Properties of tert-Butyl N-(2,3-dihydroxypropyl)carbamate

Property	Value	Source
IUPAC Name	tert-butyl N-(2,3-dihydroxypropyl)carbamate	PubChem [1]
CAS Number	137618-48-5	Sigma-Aldrich [2]
Molecular Formula	C8H17NO4	PubChem [1]
Molecular Weight	191.22 g/mol	PubChem [1] , Sigma-Aldrich [2]
Appearance	White solid	Sigma-Aldrich [2]
Melting Point	60-63 °C (lit.)	Sigma-Aldrich [2] , Thomas Scientific [3]
InChI Key	OWAMQHJPVUGZSB-UHFFFAOYSA-N	Sigma-Aldrich [2]
SMILES	CC(C)(C)OC(=O)NCC(O)CO	Sigma-Aldrich [2]

Synthesis of tert-Butyl N-(2,3-dihydroxypropyl)carbamate

The synthesis of tert-butyl N-(2,3-dihydroxypropyl)carbamate typically involves the protection of the amino group of 3-amino-1,2-propanediol using di-tert-butyl dicarbonate (Boc anhydride). This reaction is a standard procedure for introducing the Boc protecting group onto a primary amine.

This protocol is a representative method for the synthesis of tert-butyl N-(2,3-dihydroxypropyl)carbamate.

Materials:

- 3-amino-1,2-propanediol
- Di-tert-butyl dicarbonate (Boc)₂O
- Dichloromethane (DCM) or Tetrahydrofuran (THF)

- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- **Dissolution:** Dissolve 3-amino-1,2-propanediol (1.0 equivalent) in a suitable solvent such as dichloromethane (DCM) or a mixture of THF and water in a round-bottom flask.
- **Cooling:** Cool the solution to 0 °C in an ice bath with stirring.
- **Addition of Boc Anhydride:** Add di-tert-butyl dicarbonate (1.1 equivalents) portion-wise to the cooled solution.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the organic solvent.
 - Add water to the residue and transfer the mixture to a separatory funnel.
 - Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate (3x).
 - Combine the organic extracts and wash sequentially with saturated aqueous NaHCO_3 solution and brine.

- Drying and Concentration: Dry the combined organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude product, tert-butyl N-(2,3-dihydroxypropyl)carbamate, can be purified by column chromatography on silica gel or by recrystallization to afford a white solid.[2][4]

Applications in Research and Drug Development

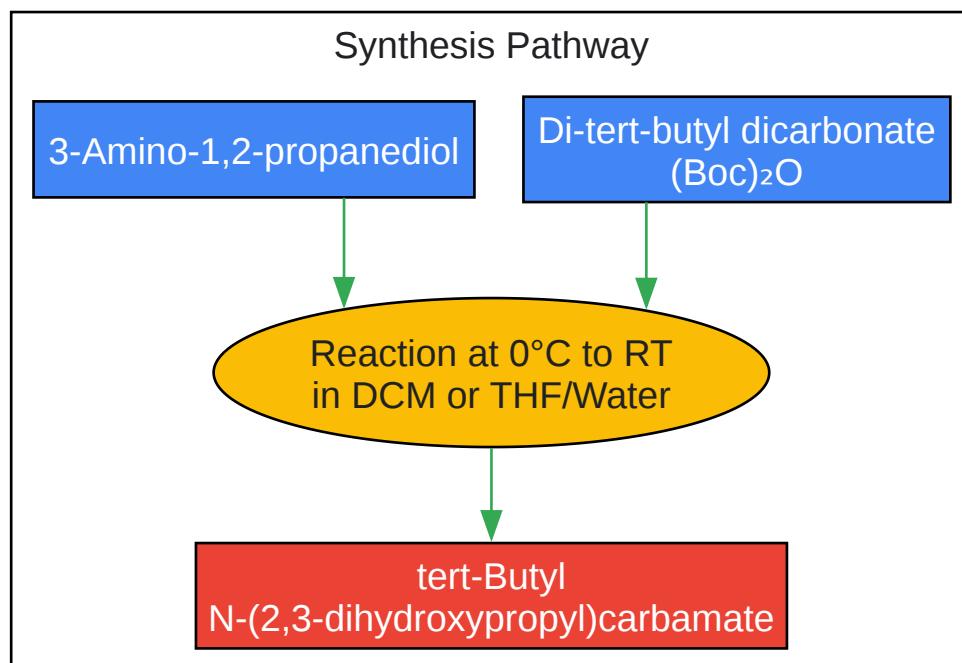
tert-Butyl N-(2,3-dihydroxypropyl)carbamate serves as a valuable building block in organic synthesis. The diol functionality allows for further chemical transformations, while the Boc-protected amine remains unreactive until deprotection is desired.

Key Applications:

- Synthesis of Chiral Building Blocks: The 2-hydroxy group can be targeted for stereospecific reactions, making it a precursor for chiral molecules.
- Preparation of Pharmaceutical Intermediates: It is a key component in the synthesis of more complex molecules with potential therapeutic applications. The carbamate functional group is a structural motif found in numerous drugs.[5]
- Mass Spectrometry: It has been used in the preparation of isobaric mix solutions for post-column infusion experiments in single-stage orbitrap mass spectrometric analysis.[6]

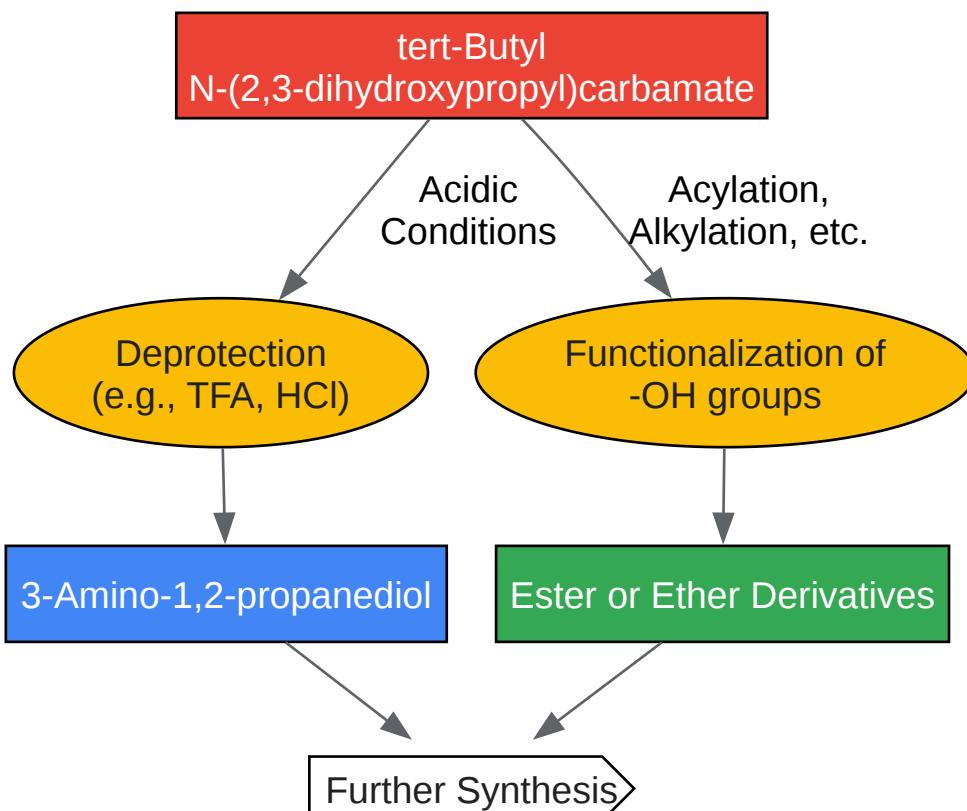
Visualized Synthetic Pathway and Applications

The following diagrams illustrate the synthesis and utility of tert-butyl N-(2,3-dihydroxypropyl)carbamate.



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Caption: Synthetic route to tert-Butyl N-(2,3-dihydroxypropyl)carbamate.



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Caption: Utility of the target compound as a synthetic intermediate.

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- To cite this document: BenchChem. [(2,3-dihydroxy-propyl)-carbamic acid tert-butyl ester IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b163539#2-3-dihydroxy-propyl-carbamic-acid-tert-butyl-ester-iupac-name>

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